

Personal protective equipment for handling 1-(Bromomethyl)-4-(methylsulfonyl)benzene

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Compound of Interest

Compound Name:	1-(Bromomethyl)-4-(methylsulfonyl)benzene
Cat. No.:	B1295055

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Essential Safety and Handling Guide for 1-(Bromomethyl)-4-(methylsulfonyl)benzene

This guide provides crucial safety, handling, and disposal information for **1-(Bromomethyl)-4-(methylsulfonyl)benzene**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of key quantitative data for **1-(Bromomethyl)-4-(methylsulfonyl)benzene** is presented below for easy reference.

Property	Value
CAS Number	53606-06-7 [1] [2] [3]
Molecular Formula	C ₈ H ₉ BrO ₂ S [1] [2]
Molecular Weight	249.13 g/mol [1] [2]
Purity	95% [2]

Personal Protective Equipment (PPE)

When handling **1-(Bromomethyl)-4-(methylsulfonyl)benzene**, a comprehensive PPE strategy is mandatory to prevent exposure. The required equipment is detailed below.

Essential PPE for Routine Handling

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. ^[4]	Protects against splashes and dust that can cause serious eye damage. ^[1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, 0.11 mm minimum thickness). ^[5]	Prevents skin contact, which can cause severe burns and irritation. ^{[1][4]}
A complete protective suit or lab coat. ^[5]	Shields the body from accidental spills and contamination.	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. ^{[4][6]}	Minimizes the inhalation of dust or vapors, which can cause respiratory irritation. ^[6] ^[7]

For situations with a higher risk of exposure, such as cleaning up a large spill, a higher level of PPE, including a full-face respirator, may be necessary.^[5]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **1-(Bromomethyl)-4-(methylsulfonyl)benzene** is critical for safety and experimental integrity.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Storage:** Store the chemical in a tightly sealed container in a cool, dry, and well-ventilated area.^{[6][8]} Keep it away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.^{[4][9]} The storage area should be locked.^[1]

Handling and Experimental Use

- Preparation: Before handling, ensure that a designated work area is clean and that all necessary PPE is correctly worn.[5] An eyewash station and safety shower must be readily accessible.[4]
- Weighing and Transferring: Conduct all weighing and transferring operations in a chemical fume hood to avoid the generation and inhalation of dust.[5]
- During Experimentation: Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke in the laboratory.[1]
- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling the chemical.[1] Clean the work area and any equipment used.

Disposal Plan

- Waste Collection: Collect all waste, including unused chemicals and contaminated materials (e.g., gloves, paper towels), in a designated and properly labeled hazardous waste container.[6][9]
- Disposal Procedure: Dispose of the chemical waste through an approved waste disposal plant, adhering to all local, regional, and national regulations.[1][6] Do not empty into drains. [9]

Emergency and First Aid Protocols

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][7][9]
Skin Contact	Immediately remove all contaminated clothing. [1] Flush the affected skin with plenty of soap and water for at least 15 minutes.[7] Seek immediate medical attention.[9]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting.[1] Rinse the mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person.[7] Seek immediate medical attention.[9]

Spill Response

In the event of a spill, follow a structured response to contain and clean the area safely.

Caption: Workflow for handling a chemical spill.

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